

An In-depth Technical Guide to 1-Allyl-3-methylimidazolium Tetrafluoroborate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Allyl-3-methylimidazolium
tetrafluoroborate

Cat. No.: B2721070

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This guide provides a comprehensive overview of **1-Allyl-3-methylimidazolium tetrafluoroborate**, an ionic liquid with significant potential for researchers, scientists, and professionals in drug development.

Chemical Identity and Descriptors

1-Allyl-3-methylimidazolium tetrafluoroborate, often abbreviated as [AMIM][BF₄], is a versatile ionic liquid. Its key identifiers are summarized below for precise identification and database referencing.

| Identifier | Value |
|-------------------|---|
| CAS Number | 851606-63-8[1][2] |
| PubChem CID | 87102010[3] |
| IUPAC Name | 1-methyl-3-prop-2-enylimidazol-1-ium;tetrafluoroborate[1][3] |
| Molecular Formula | C7H11BF4N2[1][2] |
| Molecular Weight | 209.98 g/mol [1][2] |
| InChI | InChI=1S/C7H11N2.BF4/c1-3-4-9-6-5-8(2)7-9;2-1(3,4)5/h3,5-7H,1,4H2,2H3;/q+1;-1[1][3] |
| InChIKey | RGPHDVUJHZMMLN-UHFFFAOYSA-N[1] |
| Canonical SMILES | C[N+]1=CN(CC=C)C=C1.F(F)F[2] |
| Synonyms | 1-Allyl-3-methyl-3-imidazolium Tetrafluoroborate, 1-propylene-3-methyylimidazolium tetrafluoroborate[2][3] |

Physicochemical Properties

The distinct characteristics of **1-Allyl-3-methyylimidazolium tetrafluoroborate** make it a substance of interest in various scientific fields.

| Property | Value |
|--------------------|--|
| Appearance | Colorless to pale yellow, viscous liquid |
| Melting Point | -20°C[1] |
| Density | 1.11–1.49 g/cm ³ (temperature dependent)[1] |
| Viscosity | 18 cP at 25°C[1] |
| Ionic Conductivity | 8.87–17.0 mS/cm at 30°C[1] |
| Thermal Stability | Decomposition temperature typically above 300°C[1] |

Synthesis Protocol

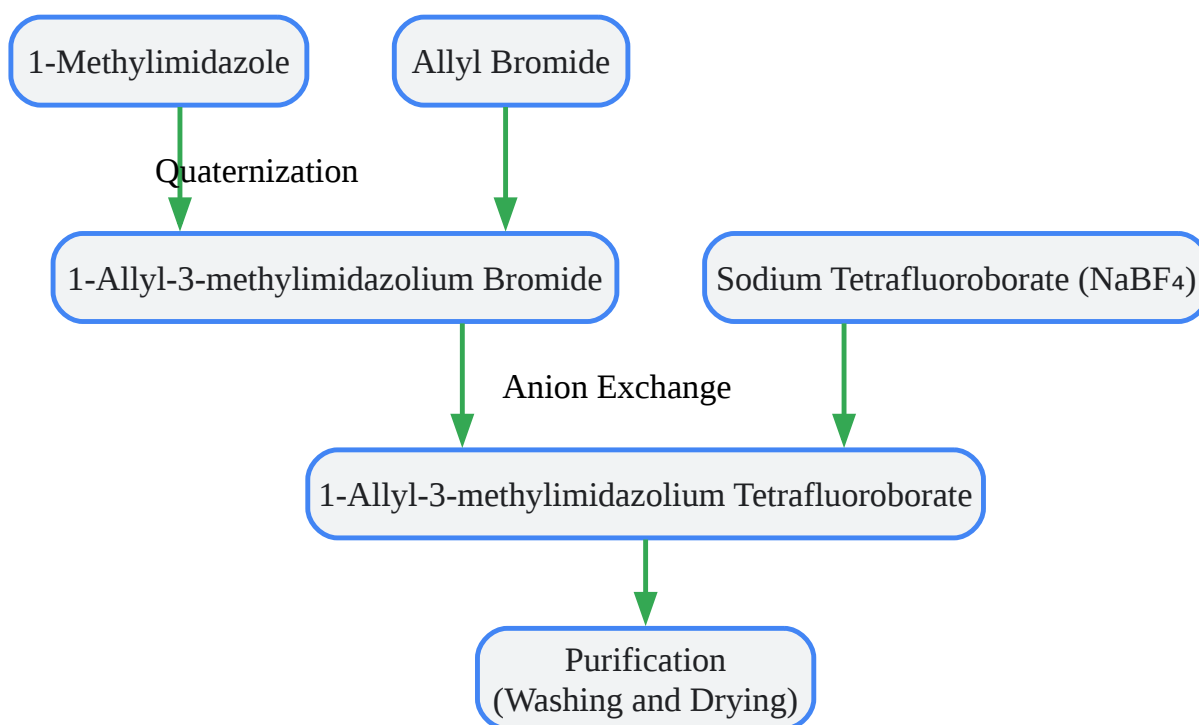
The synthesis of **1-Allyl-3-methylimidazolium tetrafluoroborate** is typically a two-step process involving quaternization followed by anion exchange.[1]

Step 1: Quaternization of 1-methylimidazole

This initial step involves the reaction of 1-methylimidazole with an allyl halide, such as allyl bromide, to form the 1-allyl-3-methylimidazolium bromide precursor.

Step 2: Anion Exchange

The subsequent step is a metathesis reaction where the bromide salt is treated with a tetrafluoroborate salt, commonly sodium tetrafluoroborate, to yield the final product.[1] Purification is crucial and often involves washing with solvents like ethyl acetate and vacuum drying to eliminate residual halides.[1]



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Caption: Synthesis workflow for **1-Allyl-3-methylimidazolium tetrafluoroborate**.

Applications in Research and Development

The unique properties of **1-Allyl-3-methylimidazolium tetrafluoroborate** have led to its use in a variety of applications.

Organic Synthesis

This ionic liquid is a versatile solvent and catalyst in several organic reactions, including:

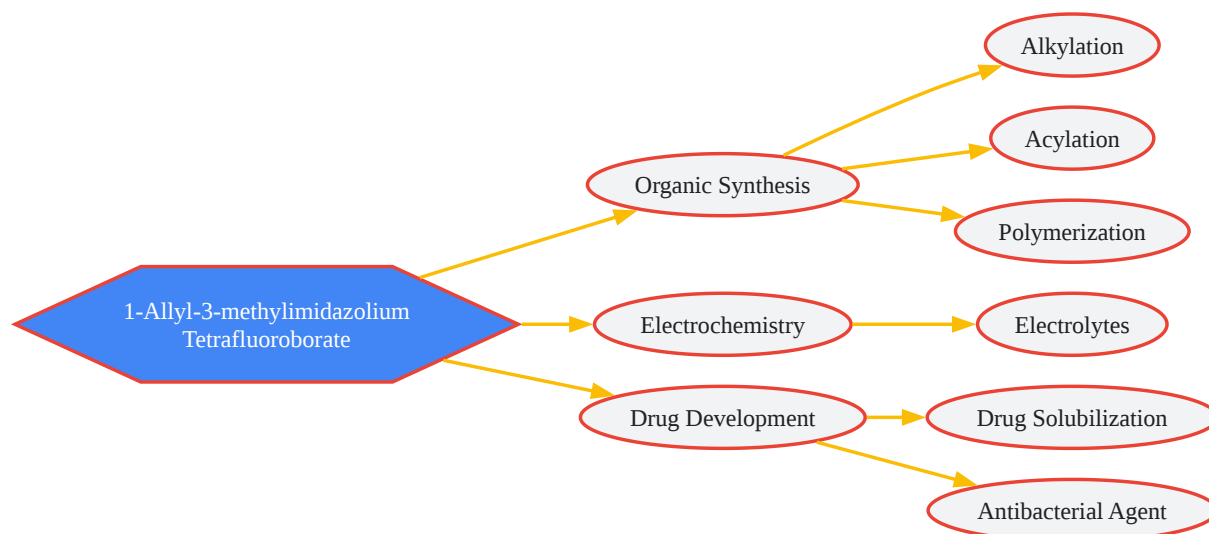
- Alkylation and Acylation: It serves as an effective medium, often leading to improved yields and selectivity.[\[1\]](#)
- Polymerization: Its use in polymer synthesis can help in controlling molecular weight and polydispersity.[\[1\]](#)

Electrochemistry

With its high ionic conductivity and wide electrochemical window, it is a valuable component in electrolytes for batteries and supercapacitors. The allyl group can enhance performance over a broader temperature range compared to its saturated alkyl counterparts.[\[1\]](#)

Drug Delivery and Biological Activity

Ionic liquids like this one are being investigated for their potential in drug delivery.[\[1\]](#) Their ability to solubilize hydrophobic drugs could improve bioavailability.[\[1\]](#) Some studies have also explored its antibacterial properties and effects on cell viability, indicating potential applications in cancer therapy.[\[1\]](#)



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Caption: Key application areas of **1-Allyl-3-methylimidazolium tetrafluoroborate**.

Safety and Handling

While specific safety data for **1-Allyl-3-methylimidazolium tetrafluoroborate** is not extensively detailed in the provided search results, general safety precautions for similar ionic liquids should be followed. It is important to handle this chemical with care in a well-ventilated area, using appropriate personal protective equipment (PPE) such as gloves and safety glasses. Avoid contact with skin and eyes. For detailed safety information, it is recommended to consult the Material Safety Data Sheet (MSDS) from the supplier.

References

- **1-Allyl-3-methylimidazolium Tetrafluoroborate**[[AMIM][BF₄]] - Benchchem. (n.d.).
- 1-Allyl-3-methyl-3-imidazolium Tetrafluoroborate 95.00% | CAS: 851606-63-8 | AChemBlock. (n.d.).
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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Allyl-3-methylimidazolium Tetrafluoroborate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2721070#1-allyl-3-methylimidazolium-tetrafluoroborate-cas-number-and-identifiers]

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